

An In-depth Technical Guide to the Physicochemical Properties of 2-Heptenol

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Compound of Interest

Compound Name: 2-Heptenol

Cat. No.: B3028808

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Abstract

2-Heptenol, a secondary alcohol, is a versatile organic compound with applications ranging from the fragrance industry to its use as a solvent and chemical intermediate. A thorough understanding of its physicochemical properties is paramount for its effective application in research, particularly in drug development and formulation studies. This guide provides a comprehensive overview of the core physicochemical characteristics of **2-Heptenol**, detailed experimental protocols for their determination, and a summary of its spectral data.

Physicochemical Properties

The fundamental physical and chemical properties of **2-Heptenol** are summarized below. These values represent a consensus from various reliable sources and provide a baseline for its handling, application, and further study.

Table 1: General and Physical Properties of 2-Heptenol

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ O	[1][2]
Molecular Weight	116.20 g/mol	[1][3]
Appearance	Clear, colorless liquid	[1][3]
Odor	Mild, fruity, herbaceous, lemon-like	[1][3]
Boiling Point	159-162 °C	[1][2][4]
Melting Point	-30.15 °C	[1][2][5]
Density	0.817 g/mL at 25 °C	[1][2][4]
Refractive Index (n ₂₀ /D)	1.420	[1]
Vapor Pressure	1.6 hPa at 25 °C	[1][2]
Flash Point	64.4 °C (148 °F)	[5]

Table 2: Solubility and Partitioning of 2-Heptenol

Property	Value	Source(s)
Solubility in Water	3.27 - 3.5 g/L	[1][4][5]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, and oils	[1][4]
LogP (Octanol-Water Partition Coefficient)	2.29 - 2.3	[1][5]

Spectral Data

Spectroscopic data is crucial for the identification and structural elucidation of **2-Heptenol**.

Table 3: Key Spectral Data for 2-Heptenol

Spectrum Type	Key Peaks/Shifts	Source(s)
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 0.89 (t), 1.15 (d), 1.2-1.5 (m), 1.74 (s), 3.75-3.82 (m)	[3]
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 14.07, 22.74, 23.42, 25.59, 32.01, 39.42, 68.00	[3]
Infrared (IR)	Major absorptions characteristic of O-H and C-H stretching.	[6]
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern consistent with C ₇ H ₁₆ O.	[6]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and the synthesis of **2-Heptenol** are outlined below.

Synthesis of 2-Heptenol via Reduction of 2-Heptanone

This protocol describes a common laboratory-scale synthesis of **2-Heptenol**.[\[7\]](#)

Materials:

- 2-Heptanone (methyl n-amyl ketone)
- 95% Ethanol
- Deionized water
- Sodium metal
- 1:1 Hydrochloric acid
- Anhydrous sodium sulfate

Procedure:

- In a round-bottomed flask equipped with a reflux condenser, dissolve 2-Heptanone in a mixture of 95% ethanol and water.^[7]
- Gradually add sodium metal to the solution while cooling the flask with running water to control the exothermic reaction.^[7]
- Once the sodium has completely dissolved, add a larger volume of water and cool the mixture.^[7]
- Separate the upper oily layer containing the crude **2-Heptenol**.^[7]
- Wash the organic layer sequentially with a 1:1 hydrochloric acid solution and then with water.^[7]
- Dry the washed product over anhydrous sodium sulfate.^[7]
- Purify the crude **2-Heptenol** by fractional distillation, collecting the fraction that boils between 155-158 °C.^[7]

Determination of Boiling Point (Capillary Method)

This method is a standard technique for determining the boiling point of a liquid.^{[8][9][10]}

Materials:

- **2-Heptenol** sample
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Test tube

Procedure:

- Place a small amount of **2-Heptenol** into a test tube.

- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- Heat the apparatus gently and observe the capillary tube.[\[9\]](#)
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[\[9\]](#) Record the temperature when the liquid re-enters the capillary tube upon cooling.[\[9\]](#)

Determination of Density

The density of **2-Heptenol** can be determined by measuring the mass of a known volume.[\[11\]](#)
[\[12\]](#)[\[13\]](#)

Materials:

- **2-Heptenol** sample
- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer.[\[12\]](#)
- Add a known volume of **2-Heptenol** to the graduated cylinder or fill the pycnometer.[\[12\]](#)
- Measure the combined mass of the container and the **2-Heptenol** sample.[\[12\]](#)
- Calculate the mass of the **2-Heptenol** by subtracting the mass of the empty container.[\[12\]](#)
- The density is calculated by dividing the mass of the sample by its volume.[\[11\]](#)

Determination of Solubility in Water

This protocol provides a method to determine the solubility of **2-Heptenol** in water.[\[14\]](#)[\[15\]](#)

Materials:

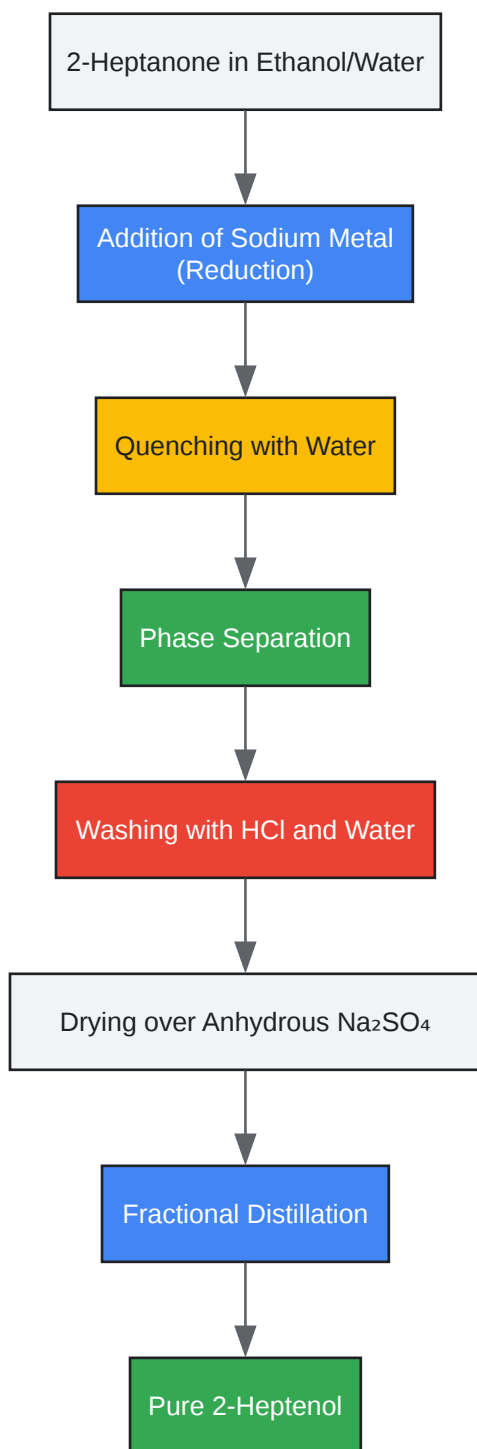
- **2-Heptenol**
- Distilled water
- Test tubes or vials
- Balance
- Vortex mixer or shaker
- Centrifuge (optional)

Procedure:

- Add a measured volume of distilled water to a series of test tubes.[\[15\]](#)
- Add progressively larger, known masses of **2-Heptenol** to each test tube.[\[15\]](#)
- Agitate the mixtures vigorously for a set period to ensure maximum dissolution.
- Allow the mixtures to stand and observe for the presence of an undissolved phase.
- The solubility is determined as the maximum mass of **2-Heptenol** that completely dissolves in the given volume of water.

Visualizations

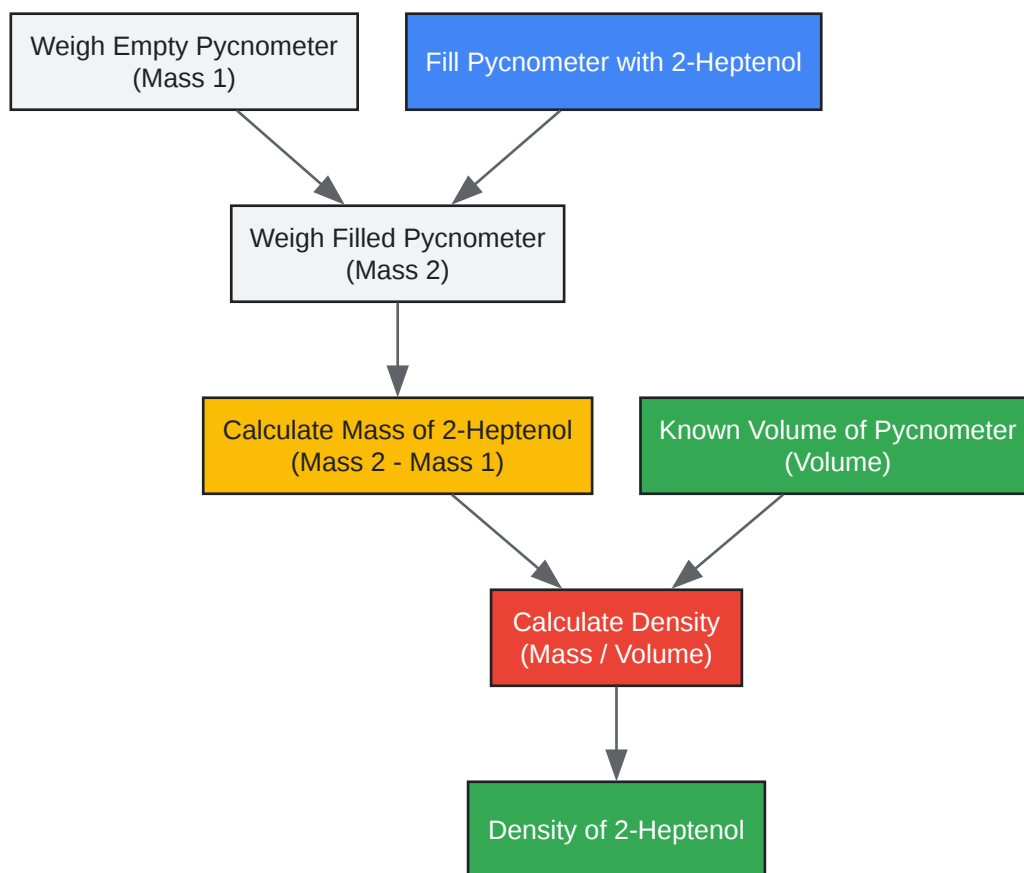
Synthesis and Purification Workflow for 2-Heptenol



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Caption: Workflow for the synthesis and purification of **2-Heptenol**.

Experimental Workflow for Density Determination



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Caption: Experimental workflow for determining the density of **2-Heptanol**.

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References

- 1. 2-Heptanol | 543-49-7 [chemicalbook.com]
- 2. 2-Heptanol CAS#: 543-49-7 [m.chemicalbook.com]
- 3. 2-Heptanol | C₇H₁₆O | CID 10976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Heptanol - Wikipedia [en.wikipedia.org]
- 5. 2-Heptanol | lookchem [lookchem.com]

- 6. Page loading... [guidechem.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Experiment: Determining the Boiling Points of Organic Compounds Aim: To .. [askfilo.com]
- 9. Video: Boiling Points - Procedure [jove.com]
- 10. cdn.juniata.edu [cdn.juniata.edu]
- 11. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. youtube.com [youtube.com]
- 14. education.com [education.com]
- 15. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
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